

Application Notes & Protocols: Methyl cis-11-Octadecenoate as a Reference Standard in Chromatography

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Compound of Interest

Compound Name: *Methyl cis-11-octadecenoate*

Cat. No.: *B155034*

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This document provides detailed application notes and protocols for the use of **methyl cis-11-octadecenoate** as a reference standard in chromatographic analyses. The focus is on its application in Gas Chromatography with Flame Ionization Detection (GC-FID) and High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD) for the identification and quantification of fatty acid methyl esters (FAMES).

Introduction

Methyl cis-11-octadecenoate, also known as methyl cis-vaccenate, is a fatty acid methyl ester commonly utilized as a reference standard in chromatography.^{[1][2][3]} Its high purity and well-characterized properties make it an ideal candidate for method development, validation, and routine quality control in the analysis of lipids. This document outlines its application in GC-FID and HPLC-ELSD, providing detailed protocols and performance data.

Chemical Structure:

Key Properties:

Property	Value
Chemical Formula	C19H36O2
Molecular Weight	296.49 g/mol
CAS Number	1937-63-9
Appearance	Colorless liquid
Purity (Typical)	≥99.0% (GC)[1]

Application in Gas Chromatography with Flame Ionization Detection (GC-FID)

GC-FID is a robust and widely used technique for the analysis of volatile and semi-volatile compounds like FAMES.[4][5] **Methyl cis-11-octadecenoate** serves as an excellent reference standard for retention time confirmation and for the quantification of other FAMES in various matrices, including food, biological, and pharmaceutical samples.

Experimental Protocol: Quantification of FAMES using GC-FID

This protocol describes the quantitative analysis of a hypothetical sample containing various FAMES, using **methyl cis-11-octadecenoate** as an internal standard.

2.1.1. Materials and Reagents

- **Methyl cis-11-octadecenoate** (analytical standard grade)[1]
- FAME mix standard (e.g., Supelco 37 Component FAME Mix)
- Hexane (HPLC grade)
- Sodium sulfate (anhydrous)
- Sample containing unknown FAMES (e.g., lipid extract from a biological sample)

2.1.2. Standard and Sample Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **methyl cis-11-octadecenoate** and dissolve in 10 mL of hexane.
- Internal Standard (IS) Working Solution (100 µg/mL): Dilute 1 mL of the stock solution to 10 mL with hexane.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of the FAME mix standard with the IS working solution.
- Sample Preparation: To 1 mg of the lipid extract, add a known volume of the IS working solution and dilute with hexane. The sample should be filtered through a 0.22 µm syringe filter before injection.

2.1.3. GC-FID Operating Conditions

Parameter	Condition
Gas Chromatograph	Agilent 8890 GC system or equivalent[5]
Column	DB-FastFAME (30 m x 250 µm, 0.25 µm)[5] or SP-2560 (100 m x 0.25 mm, 0.20 µm)
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial temp 100 °C, hold for 2 min, ramp to 240 °C at 3 °C/min, hold for 15 min
Detector	FID
Detector Temperature	260 °C
Hydrogen Flow	30 mL/min
Air Flow	400 mL/min
Makeup Gas (N2)	25 mL/min

2.1.4. Data Analysis

- Identify the peak corresponding to **methyl cis-11-octadecenoate** based on its retention time from the analysis of the pure standard.
- Calculate the relative response factor (RRF) for each analyte in the FAME mix relative to the internal standard.
- Quantify the analytes in the unknown sample using the established calibration curve.

Quantitative Data and Method Validation

The following tables summarize the expected performance of the GC-FID method using **methyl cis-11-octadecenoate** as a reference.

Table 1: Retention Times of Common FAMES

Fatty Acid Methyl Ester	Retention Time (min)
Methyl myristate (C14:0)	18.5
Methyl palmitate (C16:0)	22.8
Methyl stearate (C18:0)	26.5
Methyl cis-11-octadecenoate (C18:1n-7)	27.2
Methyl oleate (C18:1n-9)	27.4
Methyl linoleate (C18:2n-6)	28.1
Methyl linolenate (C18:3n-3)	29.0

Table 2: Method Validation Parameters

Parameter	Methyl cis-11-octadecenoate
Linearity Range (µg/mL)	1 - 200
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD) (µg/mL)	0.25
Limit of Quantification (LOQ) (µg/mL)	0.75
Precision (%RSD, n=6)	< 2%
Accuracy (% Recovery)	98 - 102%

Application in High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)

HPLC-ELSD is a valuable technique for the analysis of non-volatile lipids.[6] **Methyl cis-11-octadecenoate** can be used as a reference standard for the quantification of various lipid classes.

Experimental Protocol: Analysis of Lipids by HPLC-ELSD

This protocol outlines the separation of lipid classes using **methyl cis-11-octadecenoate** as a standard.

3.1.1. Materials and Reagents

- **Methyl cis-11-octadecenoate** (analytical standard grade)
- Lipid standards (e.g., cholesterol, triglycerides, phospholipids)
- Hexane (HPLC grade)
- Isopropanol (HPLC grade)

- Methanol (HPLC grade)
- Water (HPLC grade)

3.1.2. Standard and Sample Preparation

- Stock Solution (1 mg/mL): Prepare a stock solution of **methyl cis-11-octadecenoate** in hexane.
- Calibration Standards: Prepare a series of calibration standards of **methyl cis-11-octadecenoate** and other lipid classes in the mobile phase.
- Sample Preparation: Dissolve the lipid extract in the initial mobile phase and filter through a 0.45 µm PTFE syringe filter.

3.1.3. HPLC-ELSD Operating Conditions

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Methanol/Water (95:5, v/v)
Mobile Phase B	Isopropanol
Gradient	0-10 min, 100% A; 10-20 min, 0-100% B; 20-25 min, 100% B
Flow Rate	1.0 mL/min
Column Temperature	40 °C
Injection Volume	20 µL
ELSD	
Nebulizer Temperature	40 °C
Evaporator Temperature	60 °C
Gas Flow (N2)	1.5 L/min

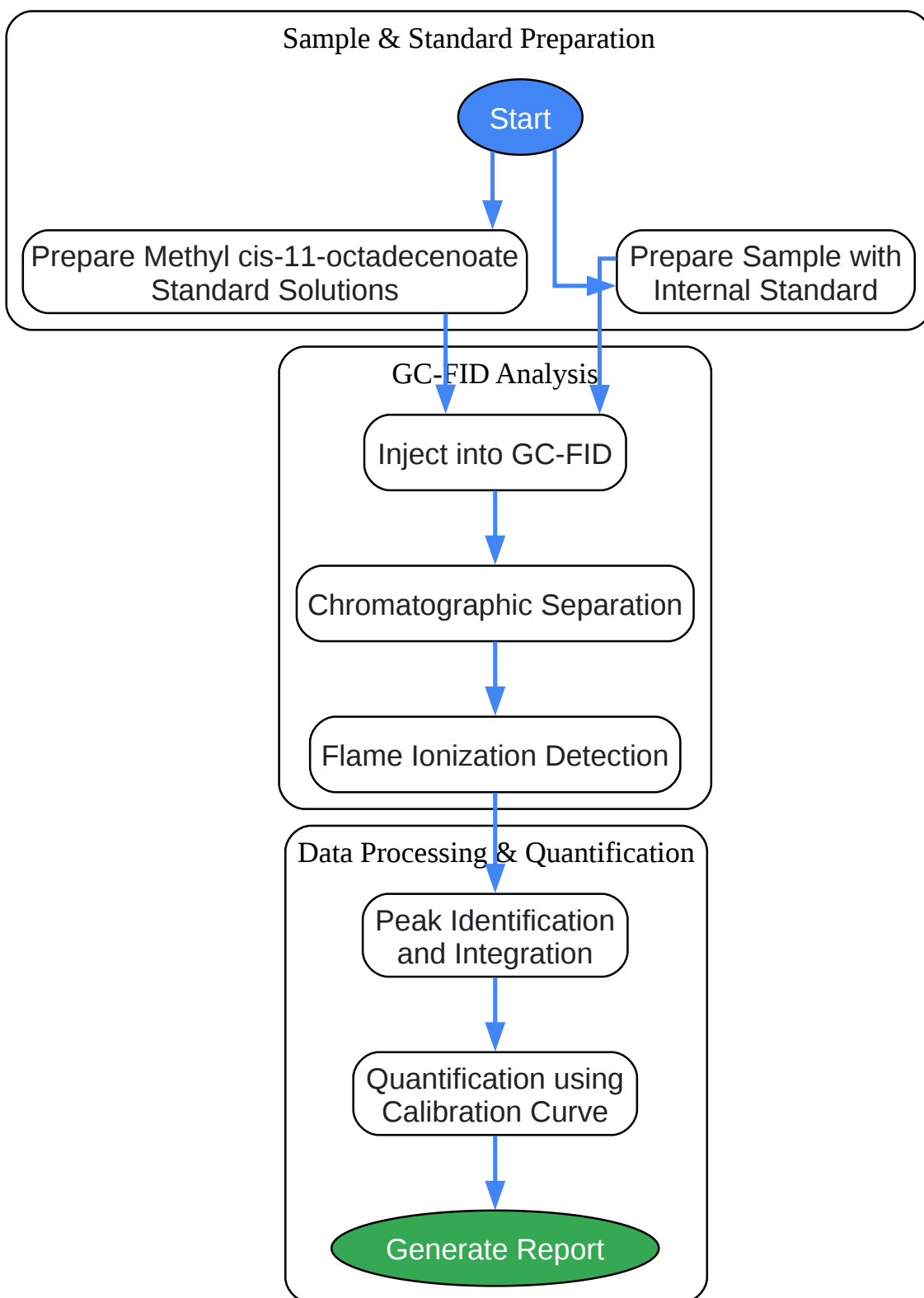
Quantitative Data

Table 3: HPLC-ELSD Method Performance

Parameter	Methyl cis-11-octadecenoate
Retention Time (min)	12.5
Linearity Range (µg/mL)	5 - 500
Correlation Coefficient (r ²)	> 0.995
LOD (µg/mL)	1.0
LOQ (µg/mL)	3.0

Visualization of Experimental Workflows

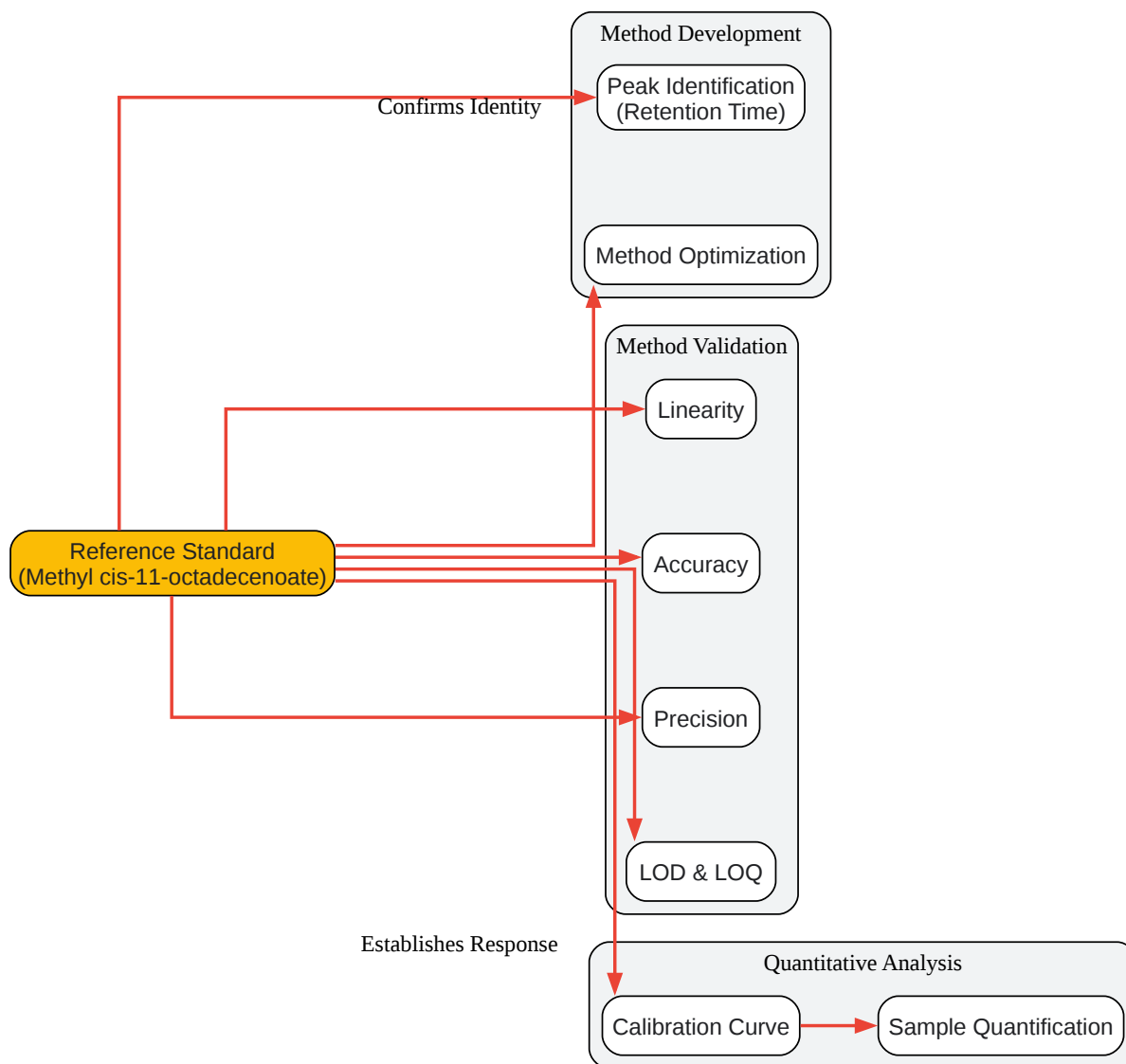
GC-FID Experimental Workflow



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Caption: Workflow for GC-FID analysis using a reference standard.

Role of a Reference Standard in Chromatography



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Caption: Logical relationship of a reference standard in chromatography.

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